

# molecular weight and formula of 3-ethylpentan-2-one

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## Compound of Interest

Compound Name: 3-Ethylpentan-2-one

Cat. No.: B1293596

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## An In-depth Technical Guide to 3-Ethylpentan-2-one

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties of **3-ethylpentan-2-one**, a ketone of interest in various chemical syntheses.

### Core Molecular Information

**3-Ethylpentan-2-one** is an organic compound classified as a ketone.<sup>[1]</sup> Its structure features a pentanone backbone with an ethyl substituent at the third carbon position.<sup>[1]</sup> This chemical is also known by synonyms such as methyl(1-ethylpropyl) ketone.<sup>[2][3]</sup>

#### Chemical Formula and Molecular Weight

The empirical and molecular formula for **3-ethylpentan-2-one** is  $C_7H_{14}O$ .<sup>[1][2][3][4][5]</sup> Based on this formula, the calculated molecular weight of the compound is approximately 114.19 g/mol.<sup>[2][4][6]</sup>

### Quantitative Data Summary

A summary of the key quantitative data for **3-ethylpentan-2-one** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O[1][2][3][4][5]
Molecular Weight	114.19 g/mol [2][4][6]
CAS Number	6137-03-7[2][3][5]
Boiling Point	138.8 °C[1]
Melting Point	-37 °C[1]
Density	0.8144 g/mL[7]
Refractive Index	1.4050[7]

## Experimental Protocols

### Synthesis of **3-Ethylpentan-2-one**

A common laboratory-scale synthesis of **3-ethylpentan-2-one** can be achieved via the Claisen condensation of butyraldehyde and propionic acid.[1]

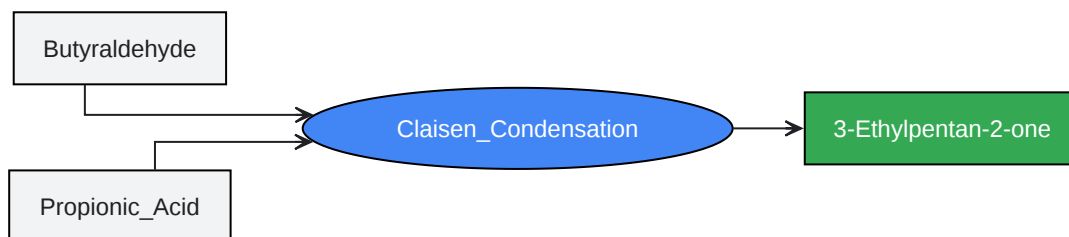
General Reaction Scheme:



While specific experimental conditions can vary, a general protocol involves the slow addition of one reactant to the other in the presence of a suitable base catalyst, followed by workup and purification steps, typically distillation. The progress of the reaction can be monitored using techniques such as gas chromatography or thin-layer chromatography.

## Logical Relationship Diagram

The following diagram illustrates a simplified synthetic pathway for **3-ethylpentan-2-one**.



Simplified Synthesis of 3-Ethylpentan-2-one

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Caption: Synthetic pathway of **3-ethylpentan-2-one**.

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## References

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